

Antimony Trifluoride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Antimony trifluoride*

Cat. No.: *B1265598*

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CAS Number: 7783-56-4

This technical guide provides an in-depth overview of **antimony trifluoride** (SbF_3), a versatile fluorinating agent with significant applications in organic synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its properties, synthesis, applications, and safety protocols.

Core Properties of Antimony Trifluoride

Antimony trifluoride is a white to gray, odorless crystalline solid. It is a key reagent in inorganic and organofluorine chemistry, primarily utilized for the conversion of chloro- and bromo-compounds to their fluorinated analogs.^[1] A summary of its key physical and chemical properties is presented below.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **antimony trifluoride** are summarized in Table 1.

Property	Value	References
CAS Number	7783-56-4	[1][2]
Molecular Formula	SbF ₃	[1]
Molar Mass	178.76 g/mol	[1]
Appearance	White to gray crystalline solid	[1]
Melting Point	292 °C (558 °F; 565 K)	[1]
Boiling Point	376 °C (709 °F; 649 K)	[1]
Density	4.379 g/cm ³	[1]
Solubility in Water	385 g/100 mL (0 °C)443 g/100 mL (20 °C)562 g/100 mL (30 °C)	[1]
Solubility in Other Solvents	Soluble in methanol and acetone; insoluble in ammonia.	[1]

Toxicological Data

Antimony trifluoride is classified as a toxic and corrosive substance.[3][4] Acute exposure can cause severe irritation and burns to the skin, eyes, and respiratory tract.[3] Ingestion or inhalation can lead to systemic toxic effects.[4] Key toxicological data are presented in Table 2.

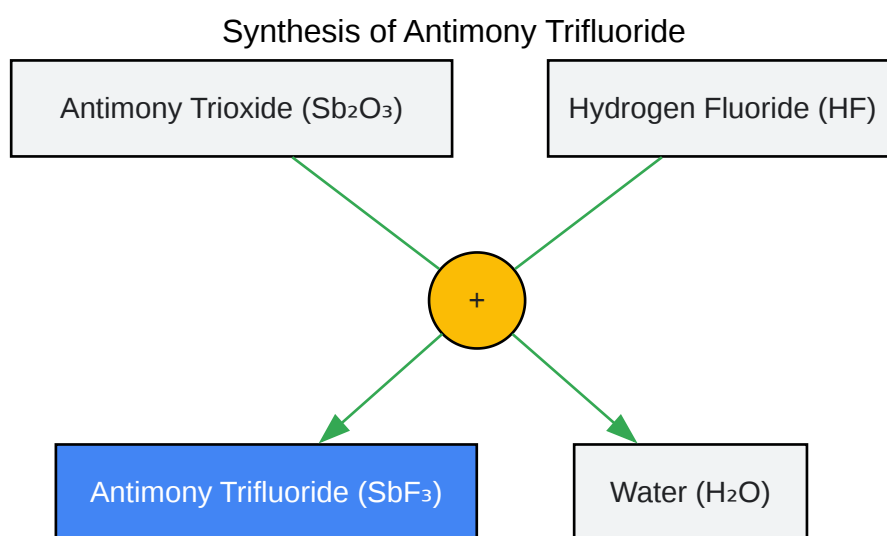
Parameter	Value	Species	References
LD ₅₀ (Oral)	100 mg/kg	Guinea Pig	
OSHA PEL (as Sb)	0.5 mg/m ³ (8-hour TWA)	Human	[3]

Synthesis and Purification

Antimony trifluoride is typically synthesized through the reaction of antimony trioxide with hydrogen fluoride.[1] The resulting product can be purified by sublimation.

Synthesis of Antimony Trifluoride from Antimony Trioxide

The primary industrial and laboratory synthesis of **antimony trifluoride** involves the reaction of antimony trioxide (Sb_2O_3) with anhydrous or aqueous hydrogen fluoride (HF).^{[1][3]}



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Caption: Synthesis of **Antimony Trifluoride**.

Experimental Protocol: Synthesis of **Antimony Trifluoride**

Materials:

- Antimony trioxide (Sb_2O_3)
- 48% aqueous hydrofluoric acid (HF)
- Lead or platinum dish
- Heating mantle or hot plate

Procedure:

- In a well-ventilated fume hood, place a stoichiometric amount of antimony trioxide into a lead or platinum dish.
- Slowly and carefully add a slight excess of 48% aqueous hydrofluoric acid to the dish. The reaction is exothermic and will generate heat.
- Gently heat the mixture to evaporate the water. It is crucial to maintain an excess of HF during this step to prevent the formation of antimony oxyfluorides.
- Continue heating until a dry, crystalline solid is obtained.
- The crude **antimony trifluoride** can be further purified by sublimation.

Purification by Sublimation

For applications requiring high purity, **antimony trifluoride** can be purified by vacuum sublimation. This process removes less volatile impurities such as oxides and oxyfluorides.

Experimental Protocol: Purification of **Antimony Trifluoride** by Sublimation

Materials:

- Crude **antimony trifluoride**
- Sublimation apparatus
- Vacuum pump
- Heating mantle

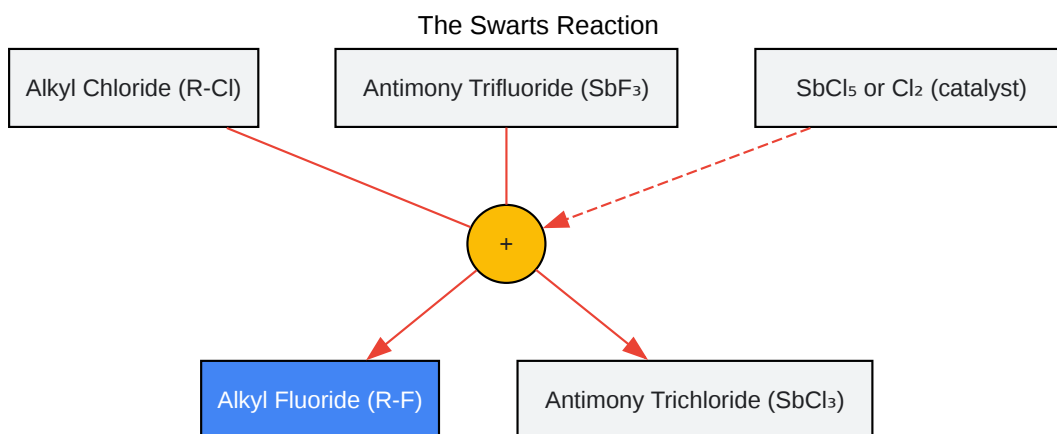
Procedure:

- Place the crude **antimony trifluoride** in the bottom of the sublimation apparatus.
- Assemble the apparatus and connect it to a vacuum pump.
- Evacuate the system to a pressure of approximately 1-10 mmHg.

- Gently heat the bottom of the apparatus using a heating mantle.
- The **antimony trifluoride** will sublime and deposit as pure crystals on the cold finger or the cooler upper surfaces of the apparatus.
- Once the sublimation is complete, allow the apparatus to cool to room temperature under vacuum before carefully collecting the purified crystals.

Applications in Organic Synthesis: The Swarts Reaction

A primary application of **antimony trifluoride** is as a fluorinating agent in the Swarts reaction. [5][6] This reaction is a halogen exchange process, typically converting alkyl chlorides or bromides to alkyl fluorides.[5] The reaction is often catalyzed by the addition of antimony pentachloride (SbCl_5) or chlorine, which generates the more reactive species, SbCl_2F_3 . [1]



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Caption: The Swarts Reaction.

Experimental Protocol: Fluorination of Benzotrichloride to Benzotrifluoride

Materials:

- Benzotrichloride ($\text{C}_6\text{H}_5\text{CCl}_3$)
- **Antimony trifluoride** (SbF_3)
- Antimony pentachloride (SbCl_5) (catalyst)
- Reaction flask equipped with a reflux condenser and a distillation setup

Procedure:

- In a fume hood, charge a reaction flask with benzotrichloride and a catalytic amount of antimony pentachloride.
- Add a stoichiometric amount of **antimony trifluoride** to the flask.
- Heat the reaction mixture gently. The reaction is typically exothermic and may require initial cooling.
- Once the initial reaction subsides, continue heating to drive the reaction to completion. The progress of the reaction can be monitored by the distillation of the lower-boiling benzotrifluoride.
- The product, benzotrifluoride, is collected by fractional distillation.
- The residue, primarily antimony trichloride, can be recycled.

Safety and Handling

Antimony trifluoride is a hazardous chemical that requires careful handling in a laboratory setting.^{[4][7]}

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.^[7]
- Skin Protection: A lab coat, and gloves (nitrile or neoprene) should be worn.^[7]

- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If there is a risk of dust formation, a respirator with a particulate filter is necessary.[8]

Handling and Storage:

- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[4][7]
- Keep away from incompatible materials such as strong acids and oxidizing agents.
- Avoid contact with moisture, as it can hydrolyze to form hydrogen fluoride.[3]

First Aid Measures:

- Skin Contact: Immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.[2]
- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open, and seek immediate medical attention.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2]

Biological Effects and Relevance to Drug Development

While not directly used as a therapeutic agent, the chemistry of **antimony trifluoride** is relevant to drug development, particularly in the synthesis of fluorinated organic molecules. The introduction of fluorine atoms can significantly alter the pharmacokinetic and pharmacodynamic properties of a drug candidate, including its metabolic stability, lipophilicity, and binding affinity.

The toxicity of antimony compounds is a critical consideration. Antimony can affect the cardiovascular, respiratory, and gastrointestinal systems. Chronic exposure may lead to long-term health effects. Therefore, any potential for antimony contamination in a final pharmaceutical product must be rigorously controlled and minimized.

Conclusion

Antimony trifluoride is a powerful and important reagent in fluorine chemistry. Its ability to efficiently replace other halogens with fluorine via the Swarts reaction has made it a valuable tool in both industrial and academic research. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible use in the laboratory. The information and protocols provided in this guide are intended to support researchers in harnessing the synthetic utility of **antimony trifluoride** while maintaining the highest standards of safety.

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